

# An In-depth Technical Guide on N-methoxy-N,4-dimethylbenzamide

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## Compound of Interest

Compound Name: *N-methoxy-N,4-dimethylbenzamide*

Cat. No.: B051002

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the molecular structure and weight of **N-methoxy-N,4-dimethylbenzamide**, a compound of interest in various chemical and pharmaceutical research fields. The information is presented to be a valuable resource for professionals engaged in drug development and scientific research.

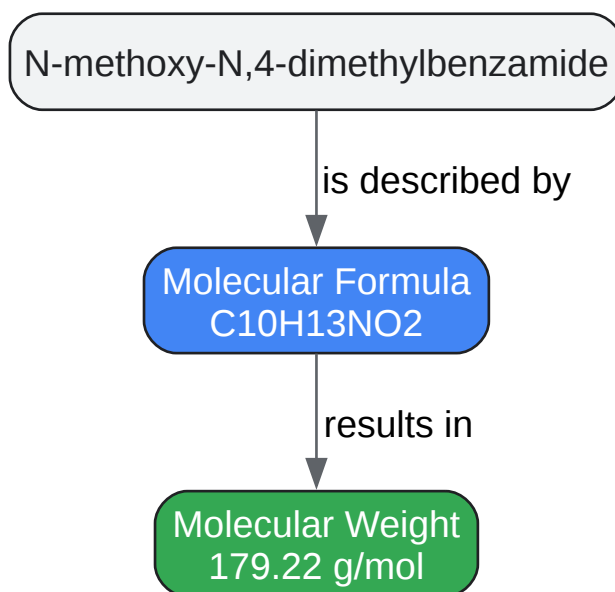
## Molecular Data Summary

The fundamental molecular properties of **N-methoxy-N,4-dimethylbenzamide** are summarized in the table below. This data is essential for a variety of experimental and computational applications, including reaction stoichiometry, analytical characterization, and molecular modeling.

Property	Value	Source
Molecular Formula	C10H13NO2	PubChem[1][2]
Molecular Weight	179.22 g/mol	PubChem[1][3]
CAS Number	122334-36-5	PubChem[1][3]
IUPAC Name	N-methoxy-N,4-dimethylbenzamide	PubChem[1]

## Structural and Relational Overview

The relationship between the common name, molecular formula, and molecular weight of **N-methoxy-N,4-dimethylbenzamide** is a foundational concept in its chemical identity. The following diagram illustrates this logical connection, providing a clear visual representation of how these key identifiers are linked.



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Caption: Logical relationship between compound name, formula, and weight.

This guide serves as a foundational reference for **N-methoxy-N,4-dimethylbenzamide**. For further information, including experimental protocols and signaling pathways where this molecule may be involved, consulting detailed experimental studies and patents is recommended. The provided data, sourced from reputable chemical databases, ensures a high degree of accuracy for your research and development needs.

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## References

- 1. N-Methoxy-N,4-dimethylbenzamide | C<sub>10</sub>H<sub>13</sub>NO<sub>2</sub> | CID 5133773 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. PubChemLite - N-methoxy-n,4-dimethylbenzamide (C<sub>10</sub>H<sub>13</sub>NO<sub>2</sub>) [pubchemlite.lcsb.uni.lu]
- 3. calpaclab.com [calpaclab.com]
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